

What are the physical properties of Methyl 2-acetoxypropanoate?

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Compound of Interest

Compound Name: Methyl 2-acetoxypropanoate

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An In-Depth Technical Guide to the Physical Properties of **Methyl 2-acetoxypropanoate**

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 2-acetoxypropanoate**. The information is intended for researchers, scientists, and drug development professionals, presenting quantitative data in a structured format, outlining general experimental methodologies for property determination, and visualizing key chemical transformations.

Chemical Identity

- IUPAC Name: methyl 2-acetoxypropanoate[1]
- CAS Number: 6284-75-9[1]
- Molecular Formula: C₆H₁₀O₄[1]
- Synonyms: Methyl 2-acetoxypropionate, Propanoic acid, 2-(acetoxy)-, methyl ester[2]

Physical Properties

The physical characteristics of **Methyl 2-acetoxypropanoate** are summarized in the table below. These properties are crucial for its handling, purification, and use in various scientific applications.

Property	Value	Source(s)
Molecular Weight	146.14 g/mol	[1]
Boiling Point	172.4°C at 760 mmHg	[3]
Density	1.083 g/cm ³	[3]
Refractive Index	1.408	[3]
Water Solubility	81.2 g/L at 25°C (Estimate)	[2]
Flash Point	77.2°C	[3]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of the physical properties of **Methyl 2-acetoxypropanoate** are not readily available in the public domain, this section outlines the general methodologies employed for such measurements on liquid esters.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. It is a critical indicator of purity.

Methodology: Distillation Method

A common and effective method for determining the boiling point of a liquid is through distillation.

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distilling flask to ensure an accurate reading of the vapor temperature.
- Procedure: The liquid sample (**Methyl 2-acetoxypropanoate**) is placed in the distilling flask along with a few boiling chips to ensure smooth boiling. The flask is heated, and as the liquid

boils, the vapor rises, is cooled by the condenser, and the resulting liquid (distillate) is collected in the receiving flask.

- Measurement: The temperature is recorded when the vapor temperature stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point of the substance at the recorded atmospheric pressure.

Determination of Density

Density is the mass of a substance per unit of volume ($\rho = m/V$) and is an important physical constant.

Methodology: Pycnometer Method

A pycnometer, a flask with a specific, accurately known volume, is commonly used for precise density measurements of liquids.

- Mass of Empty Pycnometer: A clean and dry pycnometer is accurately weighed on an analytical balance.
- Mass of Pycnometer with Sample: The pycnometer is filled with **Methyl 2-acetoxypropanoate**, ensuring no air bubbles are trapped. The filled pycnometer is then weighed.
- Mass of Pycnometer with Reference Liquid: The pycnometer is emptied, cleaned, dried, and then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature. The mass is recorded.
- Calculation: The volume of the pycnometer is determined from the mass and known density of the reference liquid. The density of the **Methyl 2-acetoxypropanoate** is then calculated by dividing the mass of the sample by the determined volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property and is often used to identify and assess the purity of liquid samples.

Methodology: Abbé Refractometer

An Abbé refractometer is a common instrument for measuring the refractive index of liquids.

- Calibration: The refractometer is first calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of **Methyl 2-acetoxypropanoate** are placed on the prism of the refractometer.
- Measurement: Light is passed through the sample, and the instrument is adjusted until the dividing line between the light and dark fields is centered in the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken is also recorded, as the refractive index is temperature-dependent.

Chemical Pathways

Synthesis of Methyl 2-acetoxypropanoate

Methyl 2-acetoxypropanoate is synthesized via the esterification of 2-acetoxypropanoic acid with methanol. This reaction is typically catalyzed by a strong acid.

Caption: Synthesis of **Methyl 2-acetoxypropanoate** via Fischer esterification.

Conversion to Methyl Acrylate

Methyl 2-acetoxypropanoate can be converted to methyl acrylate. This process is of industrial interest for the production of acrylic acid and its esters.

Caption: Conversion of **Methyl 2-acetoxypropanoate** to Methyl Acrylate.

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